

Hazard Classification & Safety Protocol: 3'-Methoxyphenacyl Bromide

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Compound of Interest

Compound Name: *2-Bromo-3-methoxyphenacyl
bromide*

CAS No.: *1427431-36-4*

Cat. No.: *B3039974*

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Technical Guide for Drug Development & Chemical Synthesis[1]

Part 1: Chemical Identity & Scope of Analysis[1]

Editorial Note on Nomenclature: The term "**2-Bromo-3-methoxyphenacyl bromide**" is a non-standard hybrid name. In chemical nomenclature, "phenacyl bromide" implies an

-bromine on the acetyl group.[1] The prefix "2-Bromo" usually refers to this same

-position in IUPAC naming (2-bromoacetophenone), while "3-methoxy" refers to the meta-position on the benzene ring.[1]

- Target Compound: 2-Bromo-1-(3-methoxyphenyl)ethan-1-one[1][2]

- Common Synonym: 3'-Methoxyphenacyl bromide[1][2][3][4][5]

- CAS Number: 5000-65-7[1][3][6]

- Molecular Formula:

[1][3][6]

- Molecular Weight: 229.07 g/mol [1][6]

This guide focuses on CAS 5000-65-7, a potent alkylating agent and lachrymator used frequently as an intermediate in the synthesis of heterocycles (e.g., indoles, imidazoles) and pharmaceutical targets.[1]

Part 2: GHS Hazard Classification (29 CFR 1910.1200)[1]

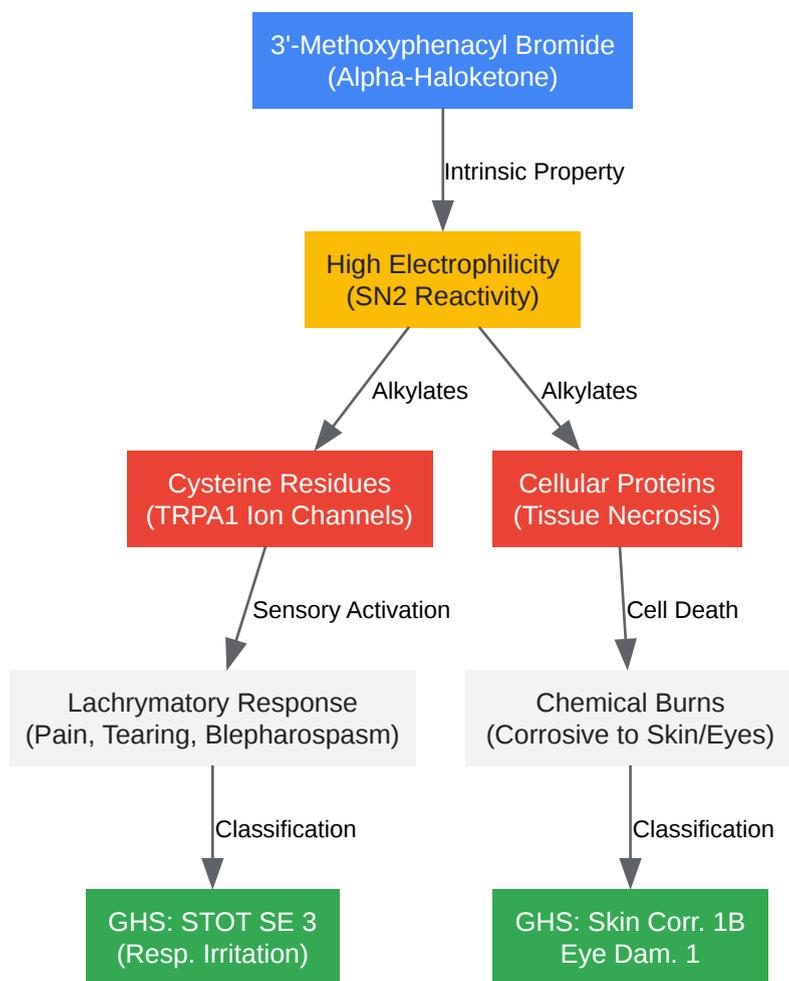
The core hazard of 3'-methoxyphenacyl bromide stems from its high electrophilicity.[1] It is an α -haloketone, a class of compounds historically used as chemical warfare agents (tear gas) due to their ability to alkylate sensory nerve receptors.[1]

Summary of Hazards

Hazard Category	GHS Class	H-Code	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314	Causes severe skin burns and eye damage.[1][5]
Serious Eye Damage	Category 1	H318	Causes serious eye damage (irreversible). [1]
Acute Toxicity (Oral)	Category 4	H302	Harmful if swallowed. [1][5]
STOT - Single Exposure	Category 3	H335	May cause respiratory irritation.[1]
Special Hazard	Lachrymator	N/A	Extremely irritating to eyes and mucous membranes at low concentrations.[1]

Decision Logic: Hazard Cascade

The following diagram illustrates the logical flow from chemical structure to biological hazard, necessitating specific GHS classifications.



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Figure 1: Structural basis of GHS classification.[1] The

-bromine confers alkylating potential, leading to TRPA1 activation (lachrymation) and tissue necrosis (corrosion).[1]

Part 3: Toxicological Mechanisms & Causality[1]

The Lachrymatory Mechanism (TRPA1 Activation)

Unlike simple acids that burn via proton donation, phenacyl bromides act as irreversible electrophiles.[1]

- Target: The Transient Receptor Potential Ankyrin 1 (TRPA1) cation channel, located on nociceptive (pain-sensing) neurons.[1]

- Mechanism: The

-carbon of the phenacyl bromide undergoes nucleophilic attack by the thiol (-SH) group of cysteine residues within the TRPA1 channel.[1]

- Result: This covalent modification locks the channel open, causing a massive influx of

ions.[1] The brain interprets this signal as intense burning pain, triggering the lachrymatory reflex (tearing) and blepharospasm (eyelid closure).[1]

Corrosivity & Cytotoxicity

The same alkylation mechanism applies to general cellular proteins.[1] Upon contact with skin or eyes, the compound rapidly alkylates membrane proteins, leading to:

- Disruption of cellular integrity.[1]
- Coagulative necrosis (tissue death).[1]
- Delayed healing due to the persistence of the alkylated adducts.[1]

Part 4: Safe Handling & Containment Strategy

Trustworthiness Protocol: Safety relies on Engineering Controls first, followed by PPE.[1] Do not rely solely on a fume hood if the sash is compromised.[1]

Engineering Controls[1]

- Primary Barrier: All weighing and manipulation must occur inside a certified chemical fume hood operating at face velocity >100 fpm.[1]
- Secondary Containment: Use a spill tray inside the hood to contain the powder.[1]
- Balance Enclosure: If a balance is not available inside the hood, use a portable ductless enclosure or transfer the solid in a tared, closed vial.[1]

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Gloves (Primary)	Nitrile (Double layer) or Silver Shield®	Standard nitrile offers short-term splash protection.[1] Silver Shield (lamine) prevents permeation of organobromides.[1]
Eye Protection	Chemical Goggles	Safety glasses are insufficient. [1] Goggles seal the eyes against lachrymatory vapors. [1]
Respiratory	Full-face Respirator (OV/AG)	Required only if working outside a hood (e.g., spill cleanup).[1] Cartridges: Organic Vapor/Acid Gas.[1]
Body	Lab Coat + Apron	Chemical-resistant apron recommended for large scale (>10g) handling.[1]

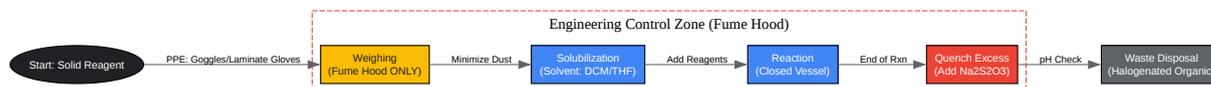
Decontamination & Waste Protocol

The "Quench" Principle: To neutralize a phenacyl bromide, you must destroy the electrophilic site using a soft nucleophile.[1]

- Decon Solution: 10% Sodium Thiosulfate () or a mixture of Ethanol/Water/Ammonia.[1]
- Reaction:
[1]
- Validation: The lachrymatory effect disappears rapidly upon successful quenching.[1]

Experimental Workflow: Synthesis & Handling

The following diagram outlines a self-validating workflow to minimize exposure risks.



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Figure 2: Operational workflow.[1] Critical control points (Weighing, Quenching) are confined within the engineering control zone to prevent lachrymator release.

Part 5: Emergency Response

- Eye Contact:
 - Immediate Action: Flush with water for 15 minutes. Do not rub eyes (this exacerbates corneal abrasion).[1]
 - Medical: Seek immediate ophthalmological consult. Mention "Alkylating Agent Injury."
- Skin Contact:
 - Immediate Action: Drench with water.[1] Remove contaminated clothing carefully (cut off if necessary to avoid pulling over face).[1]
 - Neutralization: Wash with soap and water.[1] Do not use ethanol (may enhance absorption).[1]
- Inhalation:
 - Immediate Action: Move to fresh air. If breathing is difficult, administer oxygen.[1]
 - Observation: Monitor for delayed pulmonary edema (fluid in lungs) for 24 hours.

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